

Physical and chemical properties of 3-Amino-5-hydroxybenzoic acid

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Compound of Interest

Compound Name: 3-Amino-5-hydroxybenzoic acid

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An In-depth Technical Guide to **3-Amino-5-hydroxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Amino-5-hydroxybenzoic acid (AHBA) is an aromatic compound of significant interest in the fields of biochemistry, natural product synthesis, and pharmaceutical development. It serves as a crucial biosynthetic precursor to the mC7N unit found in a variety of important antibiotics, including the ansamycin and mitomycin families.^{[1][2][3]} This document provides a comprehensive overview of the physical and chemical properties of AHBA, details its biosynthesis, and outlines relevant experimental methodologies.

General Information

3-Amino-5-hydroxybenzoic acid is an aromatic amino acid characterized by a benzene ring substituted with a carboxyl group, an amino group, and a hydroxyl group.^[4] At room temperature, it exists as an off-white to yellow solid crystalline powder.^[4] It is known to be light-sensitive and should be stored in dark conditions to maintain its stability.^[4]

Physicochemical Properties

The physical and chemical properties of **3-Amino-5-hydroxybenzoic acid** are summarized in the tables below. These properties are critical for its handling, formulation, and application in

various research and development contexts.

Table 1: General and Physical Properties

Property	Value	Reference
IUPAC Name	3-amino-5-hydroxybenzoic acid	[4]
Synonyms	AHBA, 3-AHBA, 3-hydroxy-5-aminobenzoic acid	[4]
CAS Number	76045-71-1	[1][4]
Molecular Formula	C ₇ H ₇ NO ₃	[1][4][5]
Molecular Weight	153.14 g/mol	[1][2][4]
Appearance	Off-white to yellow solid	[2][4]
Melting Point	225-227 °C (decomposes)[4], 242 °C[4]	[4]
Boiling Point (Predicted)	453.4 ± 35.0 °C	[4]
Density (Predicted)	1.491 ± 0.06 g/cm ³	[4]

Table 2: Solubility and Partition Coefficient

Solvent	Solubility	Reference
Dimethylformamide (DMF)	1 mg/mL	[1][4]
Dimethyl sulfoxide (DMSO)	3 mg/mL	[1][4]
Predicted LogP	1.25	[4]

Table 3: Acid-Base and Spectral Properties

Property	Value	Reference
pKa (Predicted)	10.33 ± 0.10	[4]
UV/Vis (λ_{max})	227 nm	[1][6]
Polar Surface Area	83.55 Å ²	[4]

Chemical Reactivity and Stability

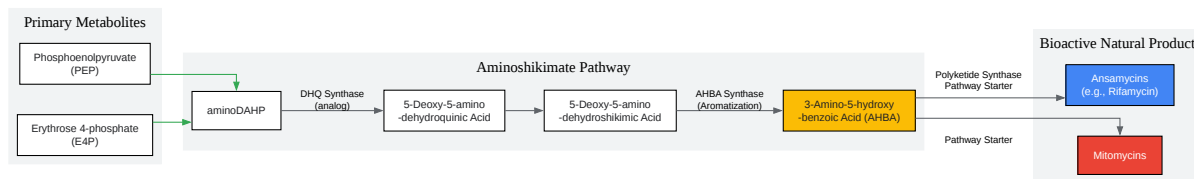
3-Amino-5-hydroxybenzoic acid exhibits reactivity characteristic of its three functional groups: the aromatic ring, the carboxylic acid, the amino group, and the hydroxyl group.

- Aromatization: It is a key intermediate in the aminoshikimate pathway where it is formed through an aromatization reaction.[4][7]
- Storage: For optimal stability, it should be stored at 2-8°C under an inert atmosphere (like nitrogen or argon) and protected from light.[4] It is stable for at least four years when stored at -20°C.[1][6]

Biological Significance and Signaling Pathways

The primary biological significance of **3-Amino-5-hydroxybenzoic acid** lies in its role as a precursor in the biosynthesis of a class of antibiotics known as ansamycins (e.g., rifamycins) and other natural products like mitomycins, which have antitumor properties.[1][3][4] It is a product of the aminoshikimate pathway, a variation of the shikimate pathway used by some microorganisms to produce aromatic compounds.[7][8][9]

The biosynthesis of AHBA is a multi-step enzymatic process. A key enzyme in this pathway is AHBA synthase, which exhibits dual catalytic functions.[7] As a homodimer, it catalyzes the final aromatization step to produce AHBA.[7][9]



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Caption: Biosynthetic pathway of **3-Amino-5-hydroxybenzoic acid** and its role as a precursor.

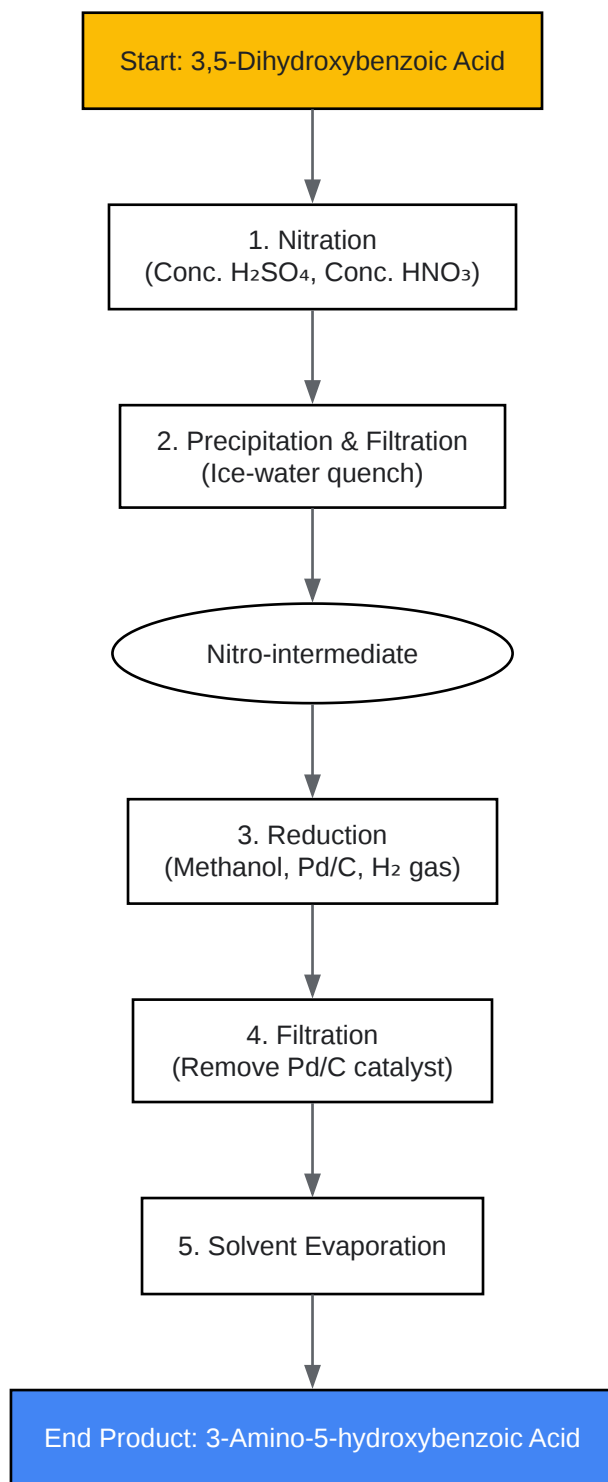
Experimental Protocols

Chemical Synthesis

A general method for the chemical synthesis of **3-Amino-5-hydroxybenzoic acid** involves the nitration of 3,5-dihydroxybenzoic acid, followed by reduction of the nitro group. A more detailed, multi-step preparation can be outlined as follows:

- **Nitration:** In an ice bath, 3,5-dihydroxybenzoic acid is dissolved in concentrated sulfuric acid. Concentrated nitric acid is then added dropwise. The reaction mixture is stirred and may be gently heated to ensure completion.^[10]
- **Work-up:** The reaction mixture is cooled and poured into an ice-water mixture to precipitate the nitrated product. The solid is collected by filtration and washed with water.^[10]
- **Reduction:** The intermediate nitro-compound is dissolved in a suitable solvent like methanol. A catalyst, such as Palladium on carbon (Pd/C), is added.^[10]
- **Hydrogenation:** The mixture is subjected to hydrogenation at atmospheric pressure until the reaction is complete (monitored by TLC).^[10]
- **Isolation:** The catalyst is removed by filtration (e.g., through Celite). The solvent is evaporated to yield the crude **3-Amino-5-hydroxybenzoic acid**, which can be further

purified by recrystallization.[10]



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Caption: General workflow for the chemical synthesis of **3-Amino-5-hydroxybenzoic acid**.

Preparation of Stock Solutions

For experimental use, stock solutions of **3-Amino-5-hydroxybenzoic acid** can be prepared.

- Solvent Selection: The compound is soluble in organic solvents like DMSO (up to 3 mg/mL) and DMF (up to 1 mg/mL).[\[1\]](#)[\[6\]](#)
- Procedure:
 - Weigh the desired amount of solid **3-Amino-5-hydroxybenzoic acid**.
 - Add the chosen solvent (e.g., DMSO) to the solid.
 - The solvent should be purged with an inert gas (e.g., nitrogen or argon) to prevent oxidation.[\[6\]](#)
 - Vortex or sonicate briefly to ensure complete dissolution.
- Storage: Stock solutions should be stored at -20°C or -80°C for long-term stability.[\[2\]](#)

Analytical Methods

- Purity Analysis: The purity of **3-Amino-5-hydroxybenzoic acid** is often determined by High-Performance Liquid Chromatography (HPLC).[\[5\]](#)
- Structural Confirmation:
 - Mass Spectrometry (MS): Liquid chromatography-mass spectrometry (LC-MS) can be used to confirm the molecular weight and fragmentation pattern. Characteristic ion peaks have been reported at m/z 108.0455 and 152.03523.[\[4\]](#)
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR would be used to confirm the chemical structure, showing characteristic shifts for the aromatic protons and carbons, as well as for the functional groups.
 - Infrared (IR) Spectroscopy: IR spectroscopy would show characteristic absorption bands for the O-H, N-H, C=O, and aromatic C-H bonds.

Conclusion

3-Amino-5-hydroxybenzoic acid is a molecule of considerable scientific importance due to its central role in the biosynthesis of several medically relevant antibiotics. A thorough understanding of its physical and chemical properties, as detailed in this guide, is essential for its application in natural product synthesis, metabolic engineering, and the development of new therapeutic agents. The provided protocols offer a starting point for researchers working with this valuable compound.

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